

# Menisdaurin D: A Technical Primer on its Discovery, Characterization, and Biological Activity

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## Compound of Interest

Compound Name: *Menisdaurin D*

Cat. No.: *B14083274*

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## Introduction

**Menisdaurin D** is a cyclohexylideneacetonitrile derivative, a class of natural products that has garnered interest for its potential therapeutic applications. Initially isolated from the hypocotyl of the mangrove plant *Bruguiera gymnorhiza*, **Menisdaurin D** has demonstrated notable biological activity, particularly as an antiviral agent. This technical guide provides a comprehensive overview of the discovery, characterization, and known biological functions of **Menisdaurin D**, with a focus on quantitative data, experimental methodologies, and the cellular signaling pathways it may modulate.

## Discovery and Characterization

**Menisdaurin D** was first identified as a new natural product during a phytochemical investigation of *Bruguiera gymnorhiza*. Its structure was elucidated through extensive spectroscopic analysis, including High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Table 1: Physicochemical and Spectroscopic Data for **Menisdaurin D**

Property	Value	Reference
Molecular Formula	C <sub>14</sub> H <sub>21</sub> NO <sub>7</sub>	[1]
Molecular Weight	315.13 g/mol	[1]
Appearance	Yellow powder	[1]
HR-ESI-MS ([M – H] <sup>–</sup> )	m/z: 314.1238 (calcd for C <sub>14</sub> H <sub>20</sub> NO <sub>7</sub> , 314.1240)	[1]
Infrared (IR) ν <sub>max</sub> (cm <sup>–1</sup> )	2219 (α,β-unsaturated nitrile)	[1]
<sup>1</sup> H-NMR and <sup>13</sup> C-NMR Data	See original publication for detailed spectra.	[1]

## Biological Activity: Anti-Hepatitis B Virus (HBV) Potential

**Menisdaurin D** has been evaluated for its antiviral properties and has shown activity against the Hepatitis B virus. The effective concentration for 50% inhibition (EC<sub>50</sub>) was determined in a human hepatoblastoma cell line.

Table 2: In Vitro Anti-Hepatitis B Virus (HBV) Activity of **Menisdaurin D**

Compound	Cell Line	Assay	EC <sub>50</sub> (µg/mL)	Reference
Menisdaurin D	Human hepatoblastoma	Anti-HBV	>10	[1]

Note: While the original publication states EC<sub>50</sub> values for a range of related compounds, the specific value for **Menisdaurin D** is reported as greater than 10 µg/mL, indicating moderate to low activity in this specific assay compared to other isolates from the same study.

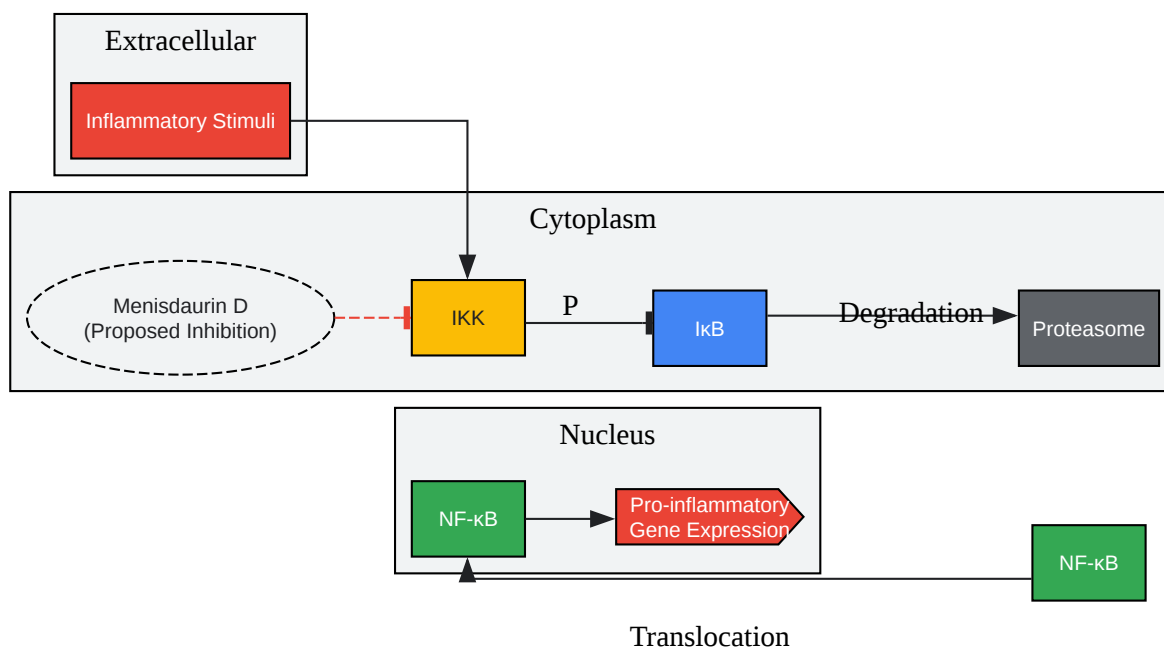
## Potential Signaling Pathway Modulation

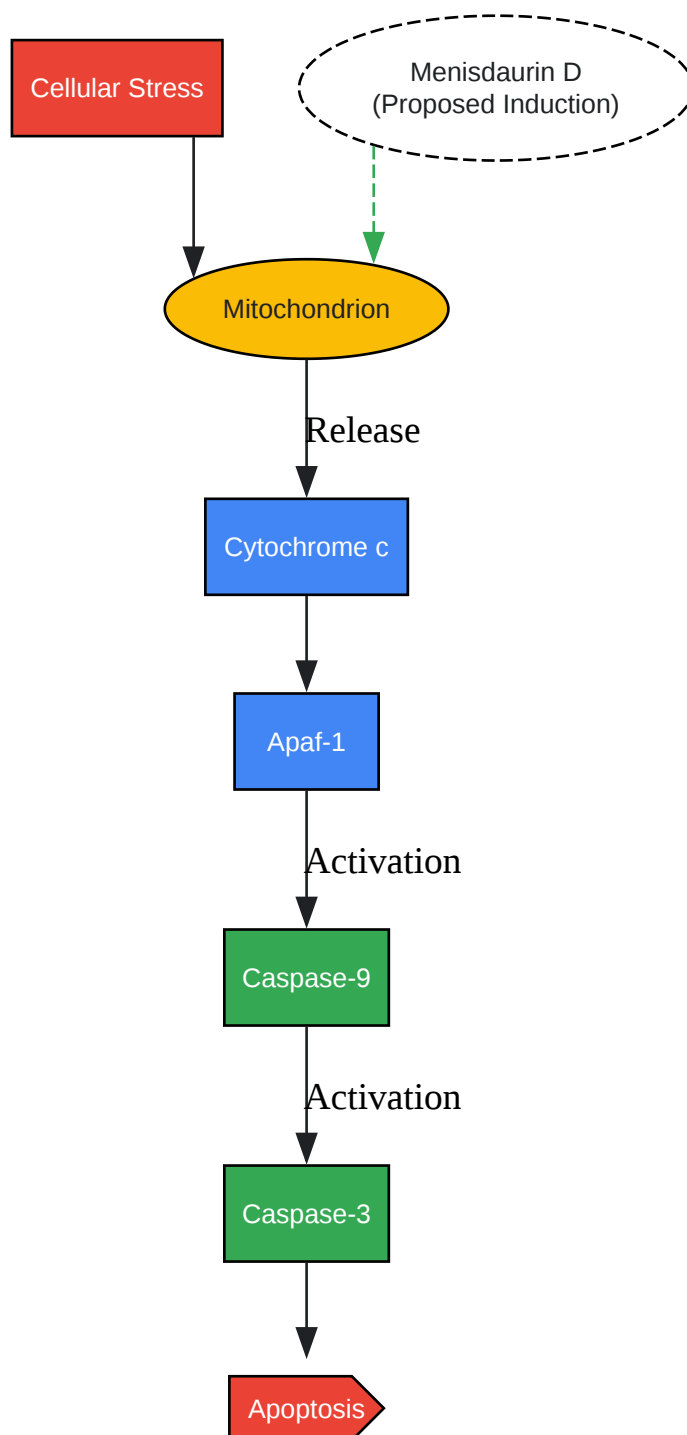
While direct studies on the signaling pathways modulated by pure **Menisdaurin D** are limited, research on extracts from *Bruguiera gymnorrhiza*, the plant source of **Menisdaurin D**, provides

valuable insights into its potential mechanisms of action. These extracts have been shown to influence key cellular signaling cascades involved in inflammation, oxidative stress, and apoptosis. It is plausible that **Menisdaurin D** contributes to these effects.

## NF- $\kappa$ B Signaling Pathway

Extracts of *Bruguiera gymnorrhiza* have been demonstrated to regulate the NF- $\kappa$ B pathway.<sup>[2]</sup> The NF- $\kappa$ B signaling cascade is a critical regulator of the inflammatory response. In its inactive state, NF- $\kappa$ B is sequestered in the cytoplasm by inhibitor of  $\kappa$ B (I $\kappa$ B) proteins. Upon stimulation by various inflammatory signals, the I $\kappa$ B kinase (IKK) complex phosphorylates I $\kappa$ B, leading to its ubiquitination and subsequent proteasomal degradation. This allows NF- $\kappa$ B to translocate to the nucleus and activate the transcription of pro-inflammatory genes. The potential inhibitory effect of **Menisdaurin D** on this pathway warrants further investigation.





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## References

- 1. Induction of cytotoxicity by Bruguiera gymnorrhiza in human breast carcinoma (MCF-7) cell line via activation of the intrinsic pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Bruguiera gymnorrhiza (L.) Lam. Fruit Accelerates Healing in Gastric Injury via the Regulation of the NF- $\kappa$ B Pathway - PMC [pmc.ncbi.nlm.nih.gov]
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